

17-Hydroxyisolathyrol: A Technical Guide to its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594547

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For Researchers, Scientists, and Drug Development Professionals

Introduction

17-Hydroxyisolathyrol is a macrocyclic diterpenoid belonging to the lathyrene class of natural products.^[1] It is isolated from the seeds of *Euphorbia lathyris*, a plant that has been utilized in traditional medicine. Lathyrene diterpenoids are recognized for their diverse and potent biological activities, including anti-inflammatory, antiviral, and cytotoxic effects, making them of significant interest to the scientific and drug development communities. This technical guide provides a comprehensive overview of the known physicochemical properties of **17-Hydroxyisolathyrol**, detailed experimental protocols for its isolation, and an exploration of its potential biological mechanisms of action.

Physicochemical Properties

17-Hydroxyisolathyrol is a solid compound, appearing as a light yellow to yellow substance.^[1] While specific data for its melting point, boiling point, and pKa are not readily available in published literature, a summary of its known quantitative physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **17-Hydroxyisolathyrol**

| Property | Value | Source |
|--|--|--------|
| Molecular Formula | C ₂₀ H ₃₀ O ₅ | [1] |
| Molecular Weight | 350.45 g/mol | [1] |
| Appearance | Light yellow to yellow solid | [1] |
| CAS Number | 93551-00-9 | [1] |
| Solubility | In Vitro: | |
| DMSO | 100 mg/mL (285.35 mM) (requires sonication) | |
| In Vivo (Formulations): | | |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 mg/mL (7.13 mM) | |
| 10% DMSO, 90% (20% SBE- β-CD in Saline) | ≥ 2.5 mg/mL (7.13 mM) | |
| 10% DMSO, 90% Corn Oil | ≥ 2.5 mg/mL (7.13 mM) | |

Experimental Protocols

Isolation of Lathyrane-Type Diterpenoids from *Euphorbia lathyris* Seeds

The following is a detailed methodology for the extraction and isolation of lathyrane diterpenoids, including **17-Hydroxyisolathyrol**, from the seeds of *Euphorbia lathyris*.

1. Extraction:

- The seeds of *Euphorbia lathyris* are first ground into a powder.
- The powdered seeds are then subjected to extraction with 95% ethanol at room temperature. This process is typically repeated multiple times to ensure exhaustive extraction of the secondary metabolites.

- The resulting ethanol extracts are combined and concentrated under reduced pressure to yield a crude extract.

2. Fractionation:

- The crude extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol. This liquid-liquid extraction separates compounds based on their polarity.
- The ethyl acetate fraction, which is expected to contain the lathyrane diterpenoids, is concentrated.

3. Chromatographic Purification:

- The concentrated ethyl acetate fraction is subjected to column chromatography over silica gel.
- A gradient elution system is employed, starting with a non-polar solvent like petroleum ether and gradually increasing the polarity with the addition of ethyl acetate and/or acetone.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined and further purified.
- Subsequent purification steps involve repeated column chromatography on silica gel and Sephadex LH-20 (eluted with methanol or a chloroform-methanol mixture).
- Final purification to yield individual compounds like **17-Hydroxyisolathyrol** may be achieved using preparative high-performance liquid chromatography (HPLC).

4. Structure Elucidation:

- The chemical structure of the isolated **17-Hydroxyisolathyrol** is confirmed using a combination of spectroscopic techniques, including ^1H -NMR, ^{13}C -NMR, 2D-NMR (COSY, HSQC, HMBC), and mass spectrometry (MS).

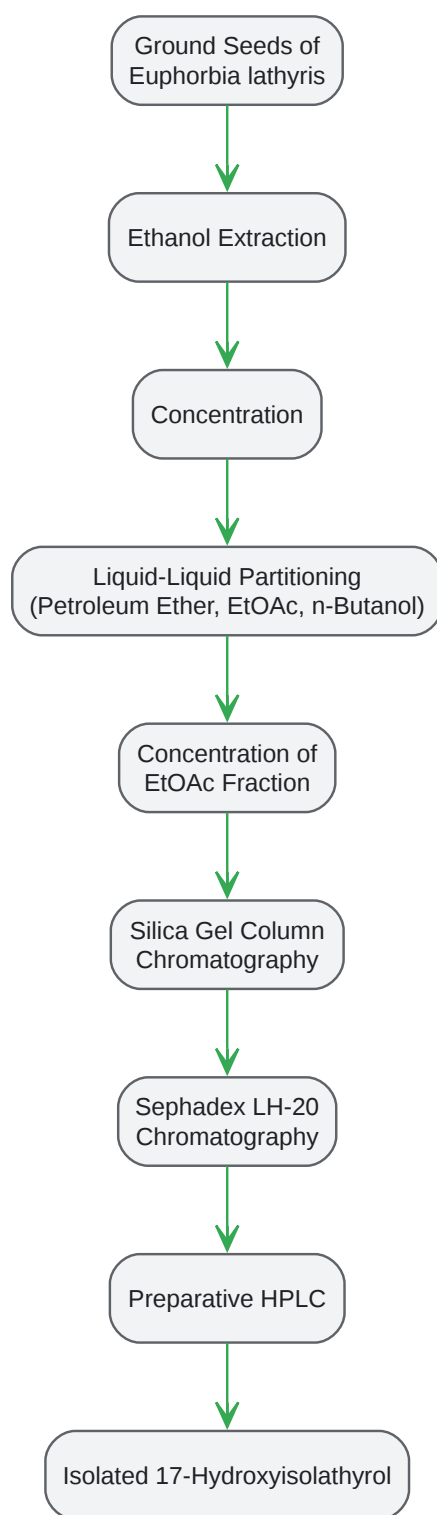


Figure 1: Experimental Workflow for Isolation

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Figure 1: Workflow for isolating **17-Hydroxyisolathyrol**.

Biological Activity and Potential Signaling Pathways

While specific studies detailing the mechanism of action of **17-Hydroxyisolathyrol** are limited, the broader class of lathyrane diterpenoids exhibits significant biological activities. These compounds are known to possess anti-inflammatory, cytotoxic, and multidrug resistance reversal properties.

Anti-inflammatory Activity and the NF- κ B Signaling Pathway

Several lathyrane diterpenoids have been shown to exert anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators. A key signaling pathway often implicated in inflammation is the Nuclear Factor-kappa B (NF- κ B) pathway. It is plausible that **17-Hydroxyisolathyrol** may also modulate this pathway.

In a typical inflammatory response, stimuli such as lipopolysaccharide (LPS) activate Toll-like receptors (TLRs), leading to the activation of a signaling cascade that results in the phosphorylation and subsequent degradation of the inhibitor of κ B (I κ B). This allows the NF- κ B dimers (typically p65/p50) to translocate to the nucleus, where they bind to DNA and promote the transcription of pro-inflammatory genes, including cytokines like TNF- α and IL-6, as well as enzymes like iNOS and COX-2. Lathyrane diterpenoids may interfere with this pathway at various points, such as by inhibiting I κ B phosphorylation or preventing NF- κ B nuclear translocation.

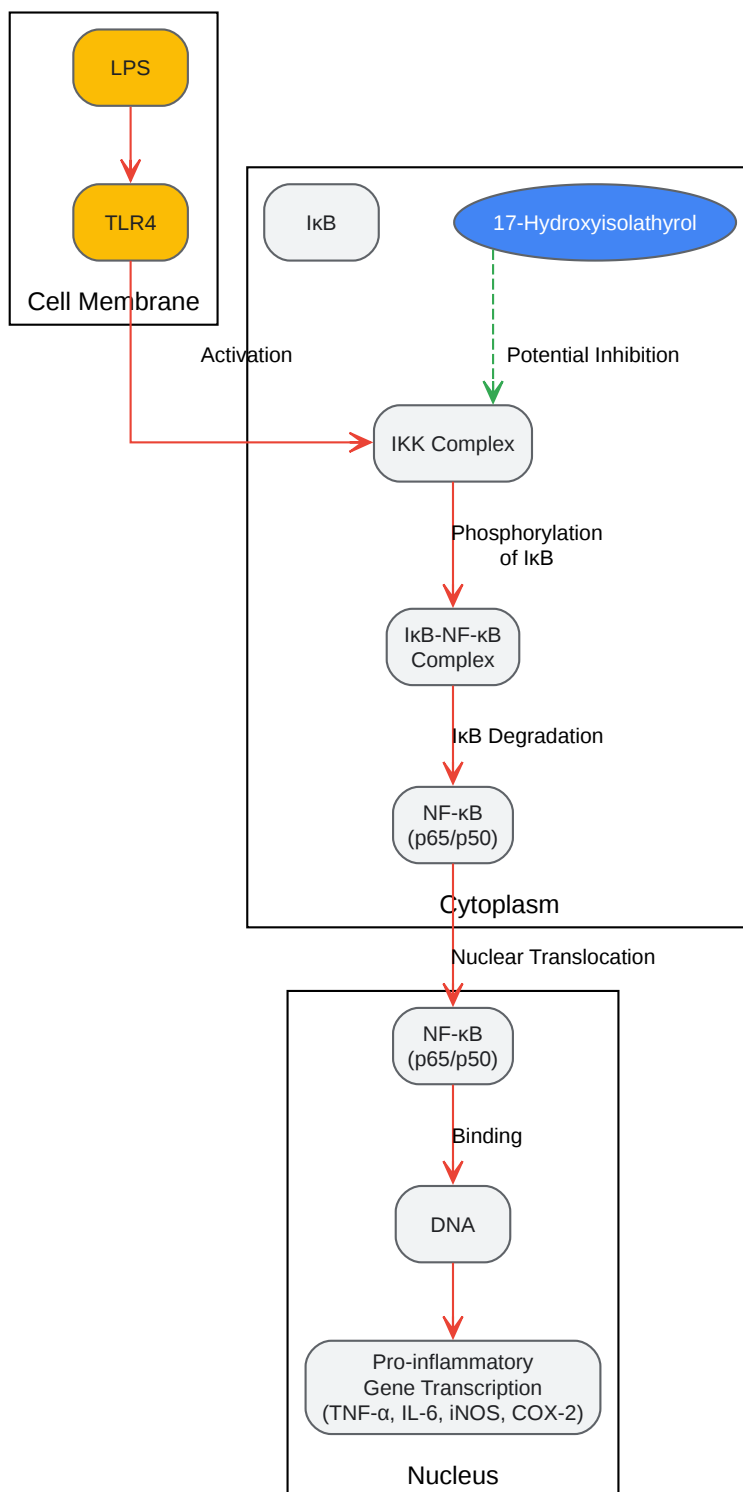


Figure 2: Hypothesized NF-κB Signaling Pathway

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Figure 2: Hypothesized NF-κB signaling pathway and potential inhibition.

Conclusion

17-Hydroxyisolathyrol is a promising natural product with potential for further investigation in drug discovery and development. This guide has summarized its key physicochemical characteristics and provided a detailed protocol for its isolation. While the precise molecular mechanisms of **17-Hydroxyisolathyrol** are still under investigation, the known anti-inflammatory properties of the lathyrane diterpenoid class suggest that modulation of key signaling pathways, such as NF- κ B, is a likely mode of action. Further research is warranted to fully elucidate its biological targets and therapeutic potential.

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References

- 1. medchemexpress.com [medchemexpress.com]
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